

# A Comprehensive Technical Guide to the Physicochemical Characterization of Stellatin

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## Compound of Interest

Compound Name: *Stellatin*  
CAS No.: 62995-11-3  
Cat. No.: B12760321

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## Preamble: The Ambiguity of "Stellatin"

Before delving into the physicochemical characterization, it is crucial to address a significant point of ambiguity in scientific literature: the identity of "**Stellatin**". The name has been attributed to at least two distinct chemical compounds, a chromone and a dihydroisocoumarin. This guide will primarily focus on the chromone derivative, for which more comprehensive data is available. However, researchers should be aware of this ambiguity and verify the identity of their specific compound of interest.

- **Stellatin** (Chromone): 5-hydroxy-6,7-dimethoxy-2-methylchromen-4-one, with the molecular formula  $C_{12}H_{12}O_5$ . This compound has been isolated from *Aspergillus stellatus* and *Pisonia aculeata*.<sup>[1][2]</sup>
- **Stellatin** (Dihydroisocoumarin): 3,4-dihydro-8-hydroxy-7-hydroxymethyl-6-methoxy-isocoumarin, with the molecular formula  $C_{11}H_{12}O_5$ . This compound has been reported in *Aspergillus nidulans* and *Aspergillus varicolor*.<sup>[3][4]</sup>

This guide will proceed with the characterization of the chromone derivative of **Stellatin**.

## Chemical Identity and Physical Properties

A foundational aspect of physicochemical characterization is the confirmation of the molecule's identity and its fundamental physical properties.

## Molecular Structure and Formula

The **Stellatin** chromone is a member of the benzopyran class of organic compounds, characterized by a chromone core with hydroxy, methoxy, and methyl substitutions.

Table 1: Fundamental Properties of **Stellatin** (Chromone)

| Property          | Value                                               |
|-------------------|-----------------------------------------------------|
| Molecular Formula | C <sub>12</sub> H <sub>12</sub> O <sub>5</sub>      |
| Molecular Weight  | 236.22 g/mol [1][2]                                 |
| IUPAC Name        | 5-hydroxy-6,7-dimethoxy-2-methylchromen-4-one[1][2] |
| CAS Number        | 62995-11-3[1]                                       |
| Canonical SMILES  | <chem>CC1=CC(=O)C2=C(C(=C(C=C2O1)OC)OC)O</chem> [2] |
| InChI Key         | PJCFJNHVNWMPD-UHFFFAOYSA-N[2]                       |

## Physical State and Solubility

Isocoumarins and chromones are typically colorless or yellow crystalline substances.[5] They generally exhibit good solubility in organic solvents such as chloroform, diethyl ether, and ethanol, and are also soluble in fats and fatty oils.[5] The solubility of a compound is a critical parameter that influences its biological activity and formulation possibilities. While specific quantitative solubility data for **Stellatin** is not readily available in the provided search results, its structure suggests it would follow this general trend. The relationship between melting point and solubility is also a key consideration, as higher melting points are often associated with lower solubility due to a more stable crystal lattice.[6][7][8]

## Melting Point

The melting point is a crucial indicator of a compound's purity. A sharp melting point range suggests a high degree of purity, while a broad range can indicate the presence of impurities.

[9] While the specific melting point for **Stellatin** is not provided in the search results, it is a critical parameter to be determined experimentally. Techniques like Differential Scanning Calorimetry (DSC) can be employed for accurate melting point determination.[10][11]

## Spectroscopic Analysis for Structural Elucidation

Spectroscopic methods are indispensable for confirming the chemical structure of **Stellatin**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the precise structure of a molecule by providing information about the chemical environment of its atoms.[12] For **Stellatin**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be essential for unambiguous identification.[4][13][14][15][16] The expected signals would correspond to the protons and carbons of the chromone core, as well as the methyl, methoxy, and hydroxyl functional groups.

### Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound.[13][14][16] For **Stellatin**, high-resolution mass spectrometry (HRMS) would confirm the elemental composition of the molecular ion, which should correspond to its chemical formula,  $\text{C}_{12}\text{H}_{12}\text{O}_5$ . [17]

### Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule. The UV spectrum of **Stellatin** would show characteristic absorption bands related to the chromone chromophore. This technique is also valuable for quantitative analysis, particularly in conjunction with HPLC.[10]

### Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Stellatin** would be expected to show characteristic absorption bands for the

hydroxyl (-OH), carbonyl (C=O), and ether (C-O) functional groups, as well as aromatic C-H and C=C bonds.[10]

## Chromatographic Methods for Purity Assessment and Quantification

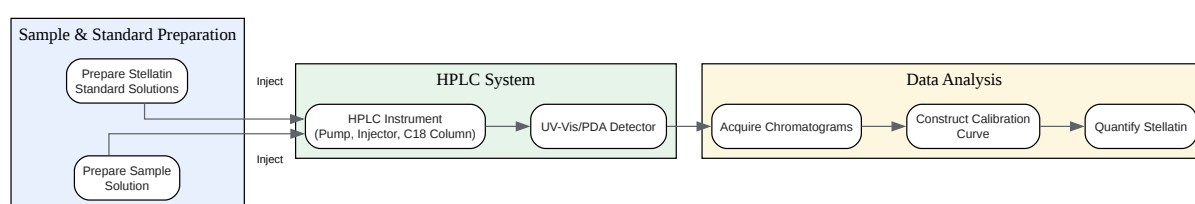
Chromatographic techniques are essential for separating **Stellatin** from complex mixtures, assessing its purity, and for quantitative analysis.

### High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used and powerful technique for the analysis of chromones and isocoumarins.[5][18][19] A validated HPLC method is crucial for quality control and for determining the concentration of **Stellatin** in various samples.

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A reversed-phase C18 column is typically suitable for the separation of chromones.[18][19]
- Mobile Phase: A gradient elution using a mixture of an aqueous solvent (A) and an organic solvent (B) is often employed.
  - Solvent A: Water with a small amount of acid (e.g., 0.1% formic acid or 0.5% acetic acid) to improve peak shape.[19]
  - Solvent B: Acetonitrile or methanol.[20][21][22]
- Flow Rate: A typical flow rate is 1.0 mL/min.[18][19]
- Detection: UV detection at a wavelength corresponding to a  $\lambda_{\text{max}}$  of **Stellatin**.
- Sample Preparation:
  - Standards: Prepare a stock solution of purified **Stellatin** in a suitable solvent (e.g., methanol) and create a series of calibration standards by serial dilution.

- Samples: Dissolve the sample containing **Stellatin** in the mobile phase or a compatible solvent, and filter through a 0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$  filter before injection.[20]
- Method Validation: The HPLC method should be validated according to ICH guidelines, including parameters such as linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[19]



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Caption: A typical workflow for the quantitative analysis of **Stellatin** using HPLC.

## Thin-Layer Chromatography (TLC)

TLC is a simple, rapid, and cost-effective method for the qualitative analysis of **Stellatin**.<sup>[5]</sup> It is particularly useful for monitoring the progress of extraction and purification processes.

## Thermal Analysis

Thermal analysis techniques provide information about the physical and chemical changes that occur in a substance as a function of temperature.

## Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material. For **Stellatin**, DSC can be used to accurately determine its melting point and to study its thermal stability.<sup>[10][11]</sup>

## Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as it is heated. This technique can provide information about the decomposition temperature of **Stellatin** and its overall thermal stability.

## References

- PubChem. **Stellatin** (C11) | C11H12O5 | CID 25769053. National Institutes of Health. Available from: [\[Link\]](#)
- ResearchGate. 25 Coumarins – Analytical and Preparative Techniques. Available from: [\[Link\]](#)
- PubChem. **Stellatin** | C12H12O5 | CID 53322523. National Institutes of Health. Available from: [\[Link\]](#)
- PlantaeDB. **Stellatin** - Chemical Compound. Available from: [\[Link\]](#)
- RSC Publishing. Use of long range 1H–13C couplings in structure determination: **stellatin**, a novel dihydroisocoumarin from *Aspergillus variegator*. Available from: [\[Link\]](#)
- The WHO Traditional Medicine Global Library. Search Results. Available from: [\[Link\]](#)
- ResearchGate. Determination of Chromones in *Dysophylla stellata* by HPLC: Method Development, Validation and Comparison of Different Extraction Methods. Available from: [\[Link\]](#)
- MDPI. Extraction and Chromatographic Approaches for Coumarin, Furocoumarin, and Polymethoxyflavone Characterization in Foods. Available from: [\[Link\]](#)
- PubMed Central. Metabolomics Beyond Spectroscopic Databases: A Combined MS/NMR Strategy for the Rapid Identification of New Metabolites in Complex Mixtures. National Institutes of Health. Available from: [\[Link\]](#)
- National Institutes of Health. Isolation and Identification of Isocoumarin Derivatives With Specific Inhibitory Activity Against Wnt Pathway and Metabolome Characterization of *Lasiodiplodia venezuelensis*. Available from: [\[Link\]](#)

- PubMed Central. Naturally Occurring Isocoumarins Derivatives from Endophytic Fungi: Sources, Isolation, Structural Characterization, Biosynthesis, and Biological Activities. National Institutes of Health. Available from: [\[Link\]](#)
- PubChem. Stellatate | C<sub>25</sub>H<sub>37</sub>O<sub>2</sub>- | CID 102515493. National Institutes of Health. Available from: [\[Link\]](#)
- SIELC Technologies. HPLC Method for Analysis of trans-Zeatin on Primesep 100 Column. Available from: [\[Link\]](#)
- RSC Publishing. Melting point–solubility–structure correlations in chiral and racemic model cocrystals. Available from: [\[Link\]](#)
- PubMed. Determination of chromones in *Dysophylla stellata* by HPLC: method development, validation and comparison of different extraction methods. National Institutes of Health. Available from: [\[Link\]](#)
- PubMed. Processing of NMR and MS metabolomics data using chemometrics methods: a global tool for fungi biotransformation reactions monitoring. National Institutes of Health. Available from: [\[Link\]](#)
- PubMed Central. Development of the HPLC–ELSD method for the determination of phytochelatins and glutathione in *Perilla frutescens* under cadmium stress conditions. National Institutes of Health. Available from: [\[Link\]](#)
- AZoM. Stellite Alloys - Chemical Composition, Mechanical Properties and Common Applications. Available from: [\[Link\]](#)
- MDPI. Feasibility of Fraction Collection in HPLC Systems with Evaporative Light Scattering Detector: Analysis of *Pectinatella magnifica*. Available from: [\[Link\]](#)
- PubMed. Statistically correlating NMR spectra and LC-MS data to facilitate the identification of individual metabolites in metabolomics mixtures. National Institutes of Health. Available from: [\[Link\]](#)
- PubMed. Physicochemical and functional properties of gelatin extracted from Yak skin. National Institutes of Health. Available from: [\[Link\]](#)

- ResearchGate. (PDF) NMR spectroscopy and mass spectrometry in metabolomics analysis of Salvia. Available from: [\[Link\]](#)
- Wiley Online Library. Physicochemical and Sensory Characteristics of Fish Gelatin. Available from: [\[Link\]](#)
- RSC Publishing. Melting point–solubility–structure correlations in multicomponent crystals containing fumaric or adipic acid. Available from: [\[Link\]](#)
- National Institutes of Health. Physicochemical and Antioxidant Properties of Gelatin and Gelatin Hydrolysates Obtained from Extrusion-Pretreated Fish (*Oreochromis* sp.) Scales. Available from: [\[Link\]](#)
- EMSL. Nuclear Magnetic Resonance-based Metabolomics | 2021 EMSL Summer School. Available from: [\[Link\]](#)
- ResearchGate. Melting point–solubility–structure correlations in multicomponent crystals containing fumaric or adipic acid | Request PDF. Available from: [\[Link\]](#)
- YouTube. Recrystallization and Melting Point Analysis. Available from: [\[Link\]](#)
- ResearchGate. (PDF) Physicochemical Properties of Various Shellac Types. Available from: [\[Link\]](#)

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## Sources

- 1. Stellatin | C<sub>12</sub>H<sub>12</sub>O<sub>5</sub> | CID 53322523 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [plantaedb.com](https://plantaedb.com) [[plantaedb.com](https://plantaedb.com)]
- 3. Stellatin (C11) | C<sub>11</sub>H<sub>12</sub>O<sub>5</sub> | CID 25769053 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. Use of long range <sup>1</sup>H–<sup>13</sup>C couplings in structure determination: stellatin, a novel dihydroisocoumarin from *Aspergillus variegatus* - Journal of the Chemical Society, Chemical

[Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)

- [5. researchgate.net \[researchgate.net\]](#)
- [6. Melting point–solubility–structure correlations in chiral and racemic model cocrystals - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [7. Melting point–solubility–structure correlations in multicomponent crystals containing fumaric or adipic acid - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. youtube.com \[youtube.com\]](#)
- [10. Physicochemical and functional properties of gelatin extracted from Yak skin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Physicochemical and Antioxidant Properties of Gelatin and Gelatin Hydrolysates Obtained from Extrusion-Pretreated Fish \(\*Oreochromis\* sp.\) Scales - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. m.youtube.com \[m.youtube.com\]](#)
- [13. Metabolomics Beyond Spectroscopic Databases: A Combined MS/NMR Strategy for the Rapid Identification of New Metabolites in Complex Mixtures - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Processing of NMR and MS metabolomics data using chemometrics methods: a global tool for fungi biotransformation reactions monitoring - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. Statistically correlating NMR spectra and LC-MS data to facilitate the identification of individual metabolites in metabolomics mixtures - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Isolation and Identification of Isocoumarin Derivatives With Specific Inhibitory Activity Against Wnt Pathway and Metabolome Characterization of \*Lasiodiplodia venezuelensis\* - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. Determination of chromones in \*Dysophylla stellata\* by HPLC: method development, validation and comparison of different extraction methods - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. mdpi.com \[mdpi.com\]](#)
- [21. HPLC Method for Analysis of trans-Zeatin on Primesep 100 Column | SIELC Technologies \[sielc.com\]](#)
- [22. Development of the HPLC–ELSD method for the determination of phytochelatins and glutathione in \*Perilla frutescens\* under cadmium stress conditions - PMC](#)

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

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